Technical Guide: Synthesis of [(4-Sulfamoylphenyl)methyl]urea

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Compound of Interest

Compound Name:	*[(4-Sulfamoylphenyl)methyl]urea*
CAS No.:	*98594-82-2*
Cat. No.:	*B2926950*

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Executive Summary

This technical guide details the synthesis, purification, and characterization of **[(4-Sulfamoylphenyl)methyl]urea** (CAS 98594-82-2), also known as 4-sulfamoylbenzylurea. This compound represents a critical structural motif in medicinal chemistry, combining a sulfonamide pharmacophore—classic for carbonic anhydrase inhibition—with a urea moiety that offers hydrogen-bonding capability for active site binding.

The protocol outlined below utilizes a robust, self-validating Wöhler-type synthesis, converting the commercially available precursor Mafenide (4-(aminomethyl)benzenesulfonamide) into the target urea via reaction with potassium cyanate (KCNO). This route is selected for its atom economy, scalability, and avoidance of hazardous isocyanate reagents.

Retrosynthetic Analysis & Mechanism

The synthesis is designed based on the nucleophilic addition of a primary amine to isocyanic acid generated in situ.

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Mechanistic Pathway

- In Situ Generation: Potassium cyanate reacts with acid (or the hydrochloride salt of the amine) to form isocyanic acid (HN=C=O).
- Nucleophilic Attack: The nucleophilic nitrogen of the benzylamine (Mafenide) attacks the electrophilic carbon of the isocyanic acid.
- Proton Transfer: Rapid tautomerization yields the stable urea derivative.

Pathway Visualization

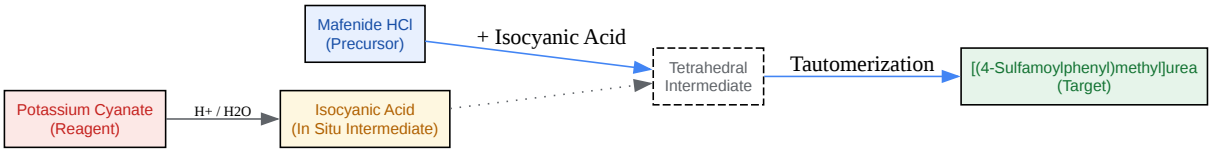


Figure 1: Mechanistic Pathway for the Synthesis of 4-Sulfamoylbenzylurea

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Experimental Protocol

Objective: Synthesis of 10.0 g of **[(4-Sulfamoylphenyl)methyl]urea**.

Reagents & Materials

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Reagent	CAS	MW (g/mol)	Equiv.	Mass (g)	Role
Mafenide HCl	138-39-6	222.69	1.0	10.00	Limiting Reagent
Potassium Cyanate	590-28-3	81.12	1.2	4.37	Urea Source
Water (Deionized)	7732-18-5	18.02	Solvent	100 mL	Solvent
Sodium Carbonate	497-19-8	105.99	0.5	~2.4	Neutralization (if needed)

Step-by-Step Methodology

Step 1: Solubilization

- Charge a 250 mL round-bottom flask (RBF) with 10.0 g (44.9 mmol) of Mafenide HCl.
- Add 80 mL of deionized water.
- Stir at room temperature until fully dissolved. The solution will be slightly acidic (pH ~4-5) due to the HCl salt.

Step 2: Cyanate Addition

- Dissolve 4.37 g (53.9 mmol) of Potassium Cyanate (KCNO) in 20 mL of water in a separate beaker.
- Add the KCNO solution dropwise to the Mafenide solution over 10 minutes.
  - Scientific Note: The dropwise addition prevents high local concentrations of isocyanic acid, minimizing polymerization to cyanuric acid.
- Observe for slight effervescence or precipitation.

Step 3: Reaction (Thermodynamic Drive)

- Equip the RBF with a reflux condenser.

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- Heat the reaction mixture to 80°C for 2 to 3 hours.
    - Validation Point: TLC (Solvent: MeOH/DCM 1:9) should show the disappearance of the baseline amine spot and the appearance of a less polar urea spot.

Step 4: Isolation & Purification

- Cool the reaction mixture slowly to room temperature, then to 0–4°C in an ice bath.
- The product, being less soluble than the starting salt, will precipitate as a white crystalline solid.
- Filtration: Filter the solid using a Büchner funnel.
- Wash: Wash the cake with 2 x 10 mL ice-cold water to remove residual KCl and unreacted KCNO.
- Recrystallization: If purity is <98%, recrystallize from minimal boiling water or a Water/Ethanol (9:1) mixture.
- Drying: Dry in a vacuum oven at 50°C for 12 hours.

Workflow Diagram

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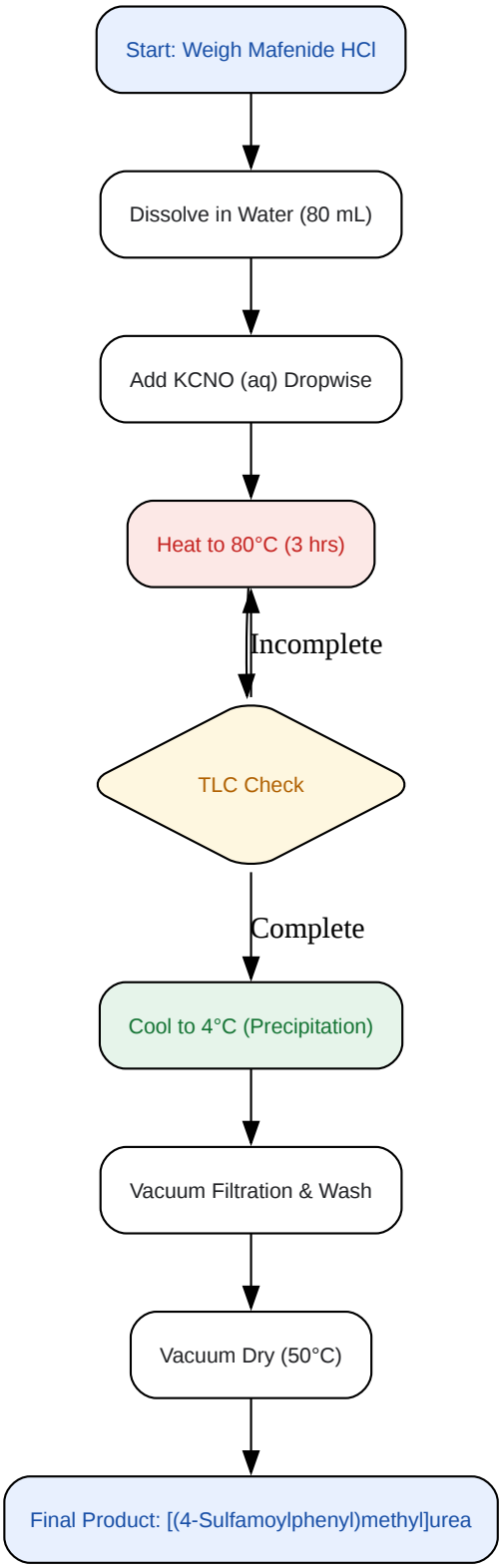


Figure 2: Experimental Workflow for Synthesis

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Characterization & Quality Control

To ensure the integrity of the synthesized compound, the following analytical parameters must be met.

Predicted NMR Data (DMSO-d6)

Proton Type	Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Sulfonamide NH_2	7.30	Singlet (Broad)	2H	$-SO_2NH_2$
Aromatic CH	7.75	Doublet (Hz)	2H	Ar-H (meta to CH_2)
Aromatic CH	7.40	Doublet (Hz)	2H	Ar-H (ortho to CH_2)
Urea NH	6.45	Triplet	1H	$-CH_2-NH-CO-$
Urea NH_2	5.50	Singlet	2H	$-CO-NH_2$
Benzylic CH_2	4.25	Doublet	2H	$Ar-CH_2-N$

Mass Spectrometry[3]

- Method: ESI-MS (Positive Mode)
- Expected Mass:
- Molecular Formula:

[1][2][3]

Melting Point

- Range: 198°C – 202°C (Decomposition likely).

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- Note: High melting point is characteristic of strong intermolecular hydrogen bonding in sulfamoyl-ureas.

Safety & Handling (HSE)

- Mafenide HCl: Irritant.[4] Avoid inhalation of dust.
- Potassium Cyanate: Harmful if swallowed.[4] Contact with strong acids releases Isocyanic Acid (toxic). Ensure the reaction vessel is vented to a fume hood.[4]
- Waste Disposal: Aqueous filtrate contains KCl and traces of cyanate. Treat with dilute bleach (sodium hypochlorite) to oxidize residual cyanate to nitrogen/carbonate before disposal.

References

- Chemical Identity:**[(4-Sulfamoylphenyl)methyl]urea**. CAS 98594-82-2.[3][5]
- Precursor Information:Mafenide Hydrochloride. CAS 138-39-6.[6]
- Synthetic Methodology: Kurzer, F. Urea and its Derivatives. In Organic Syntheses, Coll. Vol. 4, p. 49.
- Application Context: Supuran, C. T. (2008). Carbonic anhydrases: novel therapeutic applications for inhibitors and activators. Nature Reviews Drug Discovery, 7(2), 168-181. (Contextualizing sulfonamide-urea hybrids).

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